

# A Technical Guide to 1,1-Diethoxypropane-d10 for Advanced Research

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## Compound of Interest

Compound Name: 1,1-Diethoxypropane-d10

Cat. No.: B15582702

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **1,1-Diethoxypropane-d10**, a deuterated stable isotope-labeled compound. It is designed to support professionals in drug development and analytical research by detailing its commercial availability, physicochemical properties, and practical applications, particularly its role as an internal standard in quantitative mass spectrometry.

## Commercial Availability

**1,1-Diethoxypropane-d10** is available from several specialized chemical suppliers that focus on stable isotope-labeled compounds for research and analytical purposes. The following table summarizes key commercial suppliers.

Supplier	Product Name	Catalog Number	Purity/Isotopic Enrichment
MedChemExpress	1,1-Diethoxypropane-d10	HY-W096091S	Not specified
Toronto Research Chemicals (TRC)	Propionaldehyde Diethyl Acetal-D10	P783152	Not specified
Santa Cruz Biotechnology, Inc.	1,1-diethoxypropane	sc-250788	(Non-deuterated)
Cayman Chemical	Varies	Varies	Offers custom synthesis

Note: Availability and specifications are subject to change. Please consult the supplier's website for the most current information.

## Physicochemical and Analytical Data

The integration of deuterium atoms into the 1,1-Diethoxypropane structure results in a mass shift that is critical for its use in isotope dilution mass spectrometry, while its physical properties remain nearly identical to the non-labeled analog.

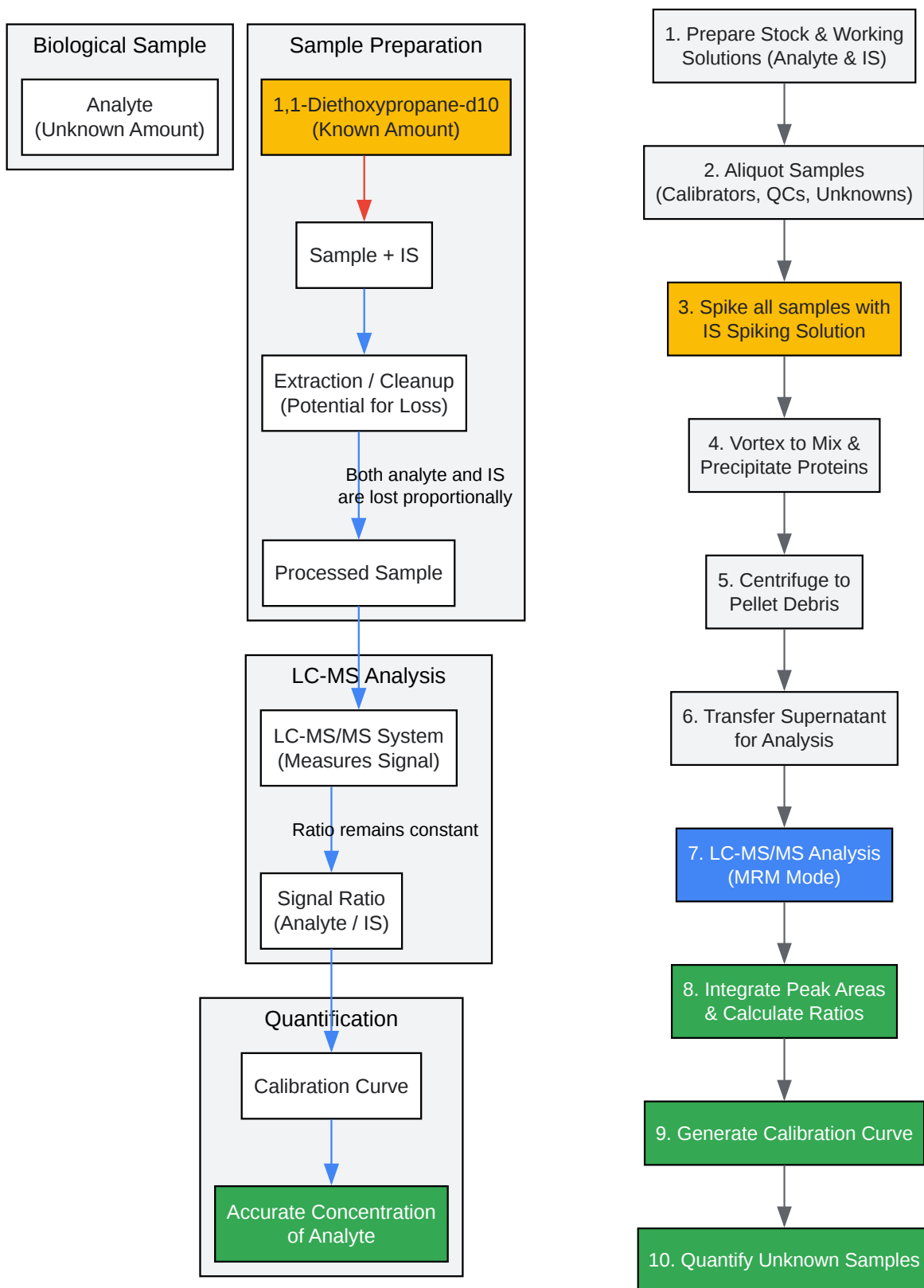
Property	Value (1,1-Diethoxypropane-d10)	Value (1,1-Diethoxypropane)	Source
Chemical Formula	C <sub>7</sub> H <sub>6</sub> D <sub>10</sub> O <sub>2</sub>	C <sub>7</sub> H <sub>16</sub> O <sub>2</sub>	MedChemExpress, PubChem
Molecular Weight	142.28	132.20 g/mol	MedChemExpress, PubChem[1]
CAS Number	Not specified	4744-08-5	PubChem[1]
Boiling Point	Not specified	122.8 °C at 760 mmHg	LookChem[2]
Density	Not specified	0.841 g/cm <sup>3</sup>	LookChem[2]
Refractive Index	Not specified	n <sub>20/D</sub> 1.389	LookChem[2]
Flash Point	Not specified	12.8 °C	LookChem[2]
Storage Temperature	-20°C (Recommended)	Flammables area	Cayman Chemical, LookChem[2]
Isotopic Purity	Typically ≥98%	N/A	Supplier Dependent
Chemical Purity	Typically ≥97%	Varies by grade	Supplier Dependent

## Core Application: Isotope Dilution Mass Spectrometry

Deuterated compounds are invaluable in analytical chemistry, particularly in liquid chromatography-mass spectrometry (LC-MS) for quantitative bioanalysis.[3] Their primary role is as internal standards (IS) in a technique called isotope dilution mass spectrometry (IDMS).[4]

The core principle of IDMS is the addition of a known quantity of the deuterated standard into a sample at the beginning of the sample preparation process.[5] Because the deuterated standard is chemically identical to the analyte, it experiences the same processing variations, including extraction losses, matrix effects (ion suppression or enhancement), and instrument variability.[3][6] Since the mass spectrometer can distinguish between the analyte and the

heavier internal standard, the ratio of their signals remains constant regardless of these variations. This allows for highly accurate and precise quantification of the analyte.[4]



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## References

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